Spectroscopic Characterization of Bis(4-ethynylphenyl)acetylene: A Technical Guide

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Compound of Interest

Compound Name:	*Bis(4-ethynylphenyl)acetylene*
CAS No.:	*153295-62-6*
Cat. No.:	*B123526*

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Introduction

Bis(4-ethynylphenyl)acetylene, also known as 1,2-Bis(4-ethynylphenyl)ethyne or 4,4'-diethynyltolane, is a fascinating molecule characterized by its rigid, linear structure composed of a central acetylene unit flanked by two phenylethynyl arms. This extended π-conjugated system imparts unique electronic and optical properties, making it a valuable building block in materials science, particularly in the synthesis of advanced polymers, molecular wires, and organic electronic materials. A thorough understanding of its spectroscopic signature is paramount for its identification, purity assessment, and the elucidation of its behavior in various chemical environments.

This guide provides an in-depth analysis of the key spectroscopic techniques used to characterize **Bis(4-ethynylphenyl)acetylene**: Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopy. The narrative emphasizes the rationale behind experimental choices and the interpretation of spectral data, reflecting a field-proven approach to molecular characterization. While a complete, consolidated set of experimental spectra for this specific molecule is not readily available in the peer-reviewed literature, this

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guide presents expected data based on the analysis of closely related structures and fundamental spectroscopic principles.

Molecular Structure and Symmetry

The structure of **Bis(4-ethynylphenyl)acetylene** is highly symmetric, belonging to the D~~2h~~ point group. This symmetry has significant implications for its spectroscopic properties, particularly in ^{13}C NMR where it can lead to fewer unique signals than the total number of carbon atoms.

Figure 1. Molecular Structure of **Bis(4-ethynylphenyl)acetylene**.

^{1}H and ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. For **Bis(4-ethynylphenyl)acetylene**, ^{1}H NMR provides information on the aromatic and acetylenic protons, while ^{13}C NMR reveals the electronic environment of each unique carbon atom.

Expected ^{1}H NMR Spectral Data

Due to the molecule's symmetry, the ^{1}H NMR spectrum is expected to be relatively simple. The protons on each phenyl ring are chemically equivalent, and within each ring, the protons ortho and meta to the ethynyl substituent will also be equivalent.

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Expected Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~7.5	Doublet	4H	Aromatic protons (ortho to central acetylene)
~7.3	Doublet	4H	Aromatic protons (meta to central acetylene)
~3.2	Singlet	2H	Terminal acetylenic protons

Expert Interpretation: The aromatic protons are expected to appear as two doublets in the downfield region (7.0-8.0 ppm), characteristic of a 1,4-disubstituted benzene ring. The coupling constant between these doublets should be in the range of 8-9 Hz, typical for ortho-coupling. The terminal acetylenic protons are expected to appear as a sharp singlet further upfield. The exact chemical shift of the acetylenic proton can be sensitive to the solvent and concentration.

Expected ^{13}C NMR Spectral Data

The symmetry of the molecule significantly reduces the number of expected signals in the ^{13}C NMR spectrum.

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Expected Chemical Shift (δ, ppm)	Assignment
~132	Aromatic C-H
~131	Aromatic C-H
~123	Quaternary aromatic C (ipso- to central acetylene)
~122	Quaternary aromatic C (ipso- to terminal acetylene)
~92	Internal acetylenic C
~83	Terminal acetylenic C (C-H)
~81	Terminal acetylenic C (ipso- to phenyl)

Expert Interpretation: The spectrum is expected to show signals for four distinct aromatic carbons and three types of acetylenic carbons. The quaternary carbons (those attached to other carbons and not protons) will typically have lower intensities. The chemical shifts of the acetylenic carbons are highly characteristic and provide strong evidence for the presence of the C≡C triple bonds.

Experimental Protocol: NMR Spectroscopy

A self-validating protocol for acquiring high-quality NMR spectra is crucial for unambiguous characterization.

1. Sample Preparation:

- Weigh approximately 5-10 mg of **Bis(4-ethynylphenyl)acetylene** into a clean, dry NMR tube.
- Add approximately 0.6 mL of deuterated chloroform ($CDCl_3$) or deuterated dichloromethane (CD_2Cl_2). The choice of solvent is critical; ensure the compound is fully dissolved.
- Cap the NMR tube and gently agitate to ensure a homogeneous solution.

2. Instrument Setup (500 MHz Spectrometer):

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- Insert the sample into the spectrometer.
- Lock onto the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity. A well-shimmed magnet is essential for resolving the fine coupling patterns of the aromatic protons.
- Tune and match the probe for both ^{1}H and ^{13}C frequencies.

3. ^{1}H NMR Acquisition:

- Acquire a standard one-pulse ^{1}H spectrum.
- Set the spectral width to cover the range of approximately -1 to 10 ppm.
- Use a pulse angle of 30-45 degrees and a relaxation delay of 2-5 seconds.
- Acquire a sufficient number of scans (typically 8-16) to achieve a good signal-to-noise ratio.

4. ^{13}C NMR Acquisition:

- Acquire a proton-decoupled ^{13}C spectrum.
- Set the spectral width to cover the range of approximately 0 to 160 ppm.
- Use a standard pulse program (e.g., zgpg30) with a 30-degree pulse angle and a relaxation delay of 2-5 seconds.
- A larger number of scans (typically 128 or more) will be required due to the lower natural abundance of ^{13}C.

5. Data Processing:

- Apply a Fourier transform to the acquired free induction decays (FIDs).
- Phase the spectra and perform a baseline correction.
- Calibrate the chemical shift scale using the residual solvent peak ($CDCl_3$: δH = 7.26 ppm, δC = 77.16 ppm).

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- Integrate the ^{1}H NMR signals and pick the peaks for both ^{1}H and ^{13}C spectra.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. For **Bis(4-ethynylphenyl)acetylene**, the key vibrational modes are associated with the C-H and C≡C bonds of the terminal and internal acetylene groups, as well as the vibrations of the aromatic rings.

Expected IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Assignment
~3300	Strong, sharp	≡C-H stretch (terminal alkyne)
~2210	Medium, sharp	C≡C stretch (internal alkyne)
~2150	Weak, sharp	C≡C stretch (terminal alkyne)
~1600, 1500, 1450	Medium	C=C aromatic ring stretches
~830	Strong	C-H out-of-plane bend (1,4-disubstituted benzene)

Expert Interpretation: The most diagnostic peak in the IR spectrum is the strong, sharp absorption around 3300 cm^{-1}, which is characteristic of the ≡C-H stretch of a terminal alkyne. The presence of two different C≡C stretching frequencies is also expected. The internal acetylene, being more symmetric, will likely have a weaker absorption than the terminal one. The strong band around 830 cm^{-1} is indicative of the 1,4-disubstitution pattern on the benzene rings.

Experimental Protocol: Attenuated Total Reflectance (ATR) IR Spectroscopy

ATR-IR is a convenient technique that requires minimal sample preparation.

1. Instrument and Sample Preparation:

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- Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a solvent such as isopropanol and allowing it to dry completely.
- Acquire a background spectrum of the empty ATR accessory. This is a critical step to ensure that atmospheric CO_2 and water vapor are subtracted from the sample spectrum.
- Place a small amount of the solid **Bis(4-ethynylphenyl)acetylene** powder onto the ATR crystal.

2. Data Acquisition:

- Apply pressure to the sample using the ATR anvil to ensure good contact with the crystal.
- Acquire the sample spectrum. Typically, 16-32 scans are co-added to obtain a high-quality spectrum in the range of 4000-400 cm^{-1}.

3. Data Processing:

- The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
- Perform a baseline correction if necessary.
- Label the major peaks with their corresponding wavenumbers.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. The extended π-conjugation in **Bis(4-ethynylphenyl)acetylene** is expected to give rise to strong absorptions in the ultraviolet region.

Expected UV-Vis Spectral Data

λ_{max} (nm)	**Molar Absorptivity (ε, $M^{-1}cm^{-1}$)**	**Solvent**	**Assignment**
~280-350	High	Dichloromethane or THF	π → π* transitions

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Expert Interpretation: The UV-Vis spectrum is expected to be dominated by intense π → π* transitions due to the extensive system of conjugated double and triple bonds. The exact position of the absorption maximum (λmax) and the fine structure of the absorption band will be solvent-dependent. The high molar absorptivity is a characteristic feature of such highly conjugated systems.

Experimental Protocol: UV-Vis Spectroscopy

1. Sample Preparation:

- Prepare a stock solution of **Bis(4-ethynylphenyl)acetylene** of a known concentration (e.g., 1 mg in 10 mL of a UV-grade solvent like dichloromethane or tetrahydrofuran).
- From the stock solution, prepare a dilute solution in a volumetric flask such that the absorbance at λmax falls within the optimal range of the spectrophotometer (typically 0.1 to 1.0 AU).
- Use a matched pair of quartz cuvettes (one for the sample and one for the solvent blank).

2. Data Acquisition:

- Fill one cuvette with the pure solvent to be used as a blank.
- Fill the other cuvette with the dilute sample solution.
- Place the cuvettes in the spectrophotometer.
- Acquire a baseline spectrum with the solvent blank.
- Acquire the absorption spectrum of the sample over a range of approximately 200-600 nm.

3. Data Processing:

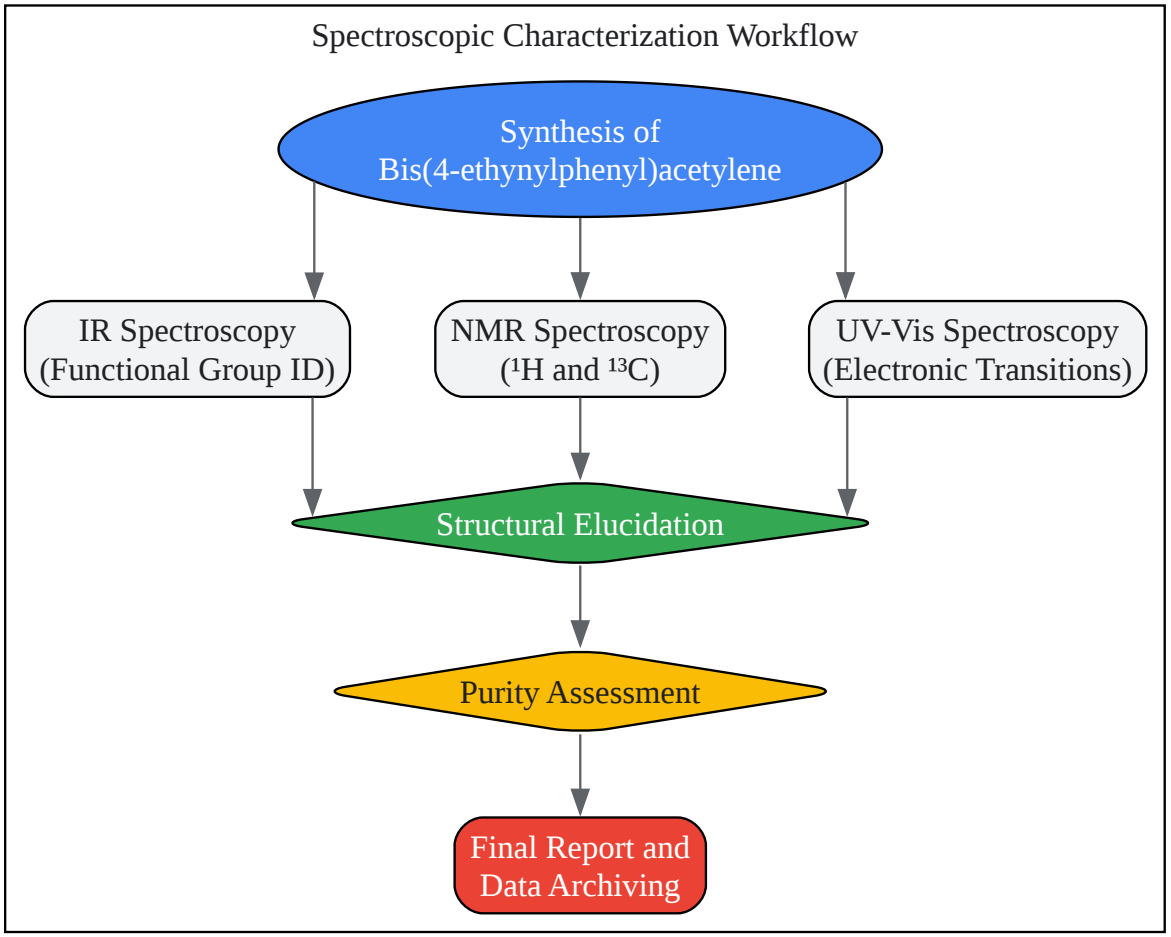
- The software will automatically subtract the baseline from the sample spectrum.
- Identify the wavelength of maximum absorbance (λmax).

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- If the concentration is known, the molar absorptivity (ε) can be calculated using the Beer-Lambert law (A = εcl).

Integrated Spectroscopic Analysis Workflow

The characterization of a novel or synthesized compound like **Bis(4-ethynylphenyl)acetylene** should follow a logical workflow to ensure a comprehensive and validated structural assignment.



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